

Application Notes and Protocols: Preparation of GSK137647A Stock Solutions

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: GSK137647A

Cat. No.: B15568900

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

These application notes provide detailed protocols for the preparation of stock solutions of **GSK137647A**, a potent and selective agonist for the free fatty acid receptor 4 (FFA4/GPR120). [1][2][3] Accurate preparation of stock solutions is critical for ensuring the reproducibility and reliability of experimental results. This document outlines the physicochemical properties, solubility, and appropriate storage conditions for **GSK137647A**, along with step-by-step instructions for preparing concentrated stock solutions and subsequent working solutions for both in vitro and in vivo applications.

Physicochemical Properties

GSK137647A is a diarylsulfonamide that serves as a selective agonist of GPR120, a G protein-coupled receptor involved in glucose homeostasis and anti-inflammatory responses.[1][4][5]

Property	Value	Reference
Chemical Name	4-methoxy-N-(2,4,6-trimethylphenyl)-benzenesulfonamide	[2][4]
Molecular Formula	C ₁₆ H ₁₉ NO ₃ S	[2][4]
Molecular Weight	305.39 g/mol	[2][6]
CAS Number	349085-82-1	[2][4]
Appearance	Crystalline solid / Solid powder	[2][4]

Solubility Data

GSK137647A is soluble in several organic solvents but is insoluble in water.[2][6] Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing primary stock solutions due to the compound's high solubility.

Solvent	Solubility	Reference
DMSO	~30 - 61 mg/mL	[4][6]
DMF	~30 mg/mL	[4]
Ethanol	~1 - 10 mg/mL	[4][6]
DMSO:PBS (pH 7.2) (1:2)	~0.25 mg/mL	[4]
Water	Insoluble	[2][6]

Recommended Storage Conditions

Proper storage is essential to maintain the stability and activity of **GSK137647A**.

Form	Storage Temperature	Duration	Reference
Solid Powder	-20°C	≥ 2-4 years	[2][4][6]
0 - 4°C	Days to weeks	[2]	
Stock Solution in DMSO	-80°C	1 - 2 years	[1][6]
-20°C	1 month - 1 year	[1][6]	

Note: To prevent degradation from repeated freeze-thaw cycles, it is highly recommended to aliquot the stock solution into single-use volumes before freezing.[1][6]

Experimental Protocols

Protocol for Preparing a Concentrated Stock Solution (e.g., 50 mM in DMSO)

This protocol describes the preparation of a high-concentration stock solution that can be diluted to final working concentrations for various experiments.

Materials:

- **GSK137647A** powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile microcentrifuge tubes or vials
- Pipettes and sterile tips

Procedure:

- Determine the required mass: Use the following formula to calculate the mass of **GSK137647A** needed: $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (mL)} \times \text{Molecular}$

Weight (g/mol)

- Example for 2 mL of a 50 mM stock solution:
 - $\text{Mass (mg)} = 50 \text{ mM} \times 2 \text{ mL} \times 305.39 \text{ g/mol} = 30.54 \text{ mg}$
- Weigh the compound: Carefully weigh the calculated amount of **GSK137647A** powder using an analytical balance in a fume hood or well-ventilated area.
- Dissolve in DMSO: Add the weighed **GSK137647A** powder to a sterile vial. Add the desired volume of DMSO (e.g., 2 mL) to the vial.
- Ensure complete dissolution: Vortex the solution vigorously. If necessary, gently warm the solution (e.g., in a 37°C water bath) to aid dissolution. Visually inspect the solution to ensure it is clear and free of any precipitate.
- Aliquot and Store: Dispense the stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes. Label each aliquot clearly with the compound name, concentration, date, and solvent. Store the aliquots at -80°C for long-term use.[\[1\]](#)

Protocol for Preparing Working Solutions

For In Vitro Cell-Based Assays: Working solutions are typically prepared by diluting the concentrated DMSO stock solution into a cell culture medium.

- Calculate the required volume of stock solution: Use the formula $M_1V_1 = M_2V_2$.
 - M_1 = Concentration of stock solution (e.g., 50 mM)
 - V_1 = Volume of stock solution to add (unknown)
 - M_2 = Desired final concentration in media (e.g., 50 μM)
 - V_2 = Final volume of media (e.g., 10 mL)
 - Example Calculation:
 - $V_1 = (M_2 \times V_2) / M_1 = (50 \mu\text{M} \times 10 \text{ mL}) / 50,000 \mu\text{M} = 0.01 \text{ mL} = 10 \mu\text{L}$

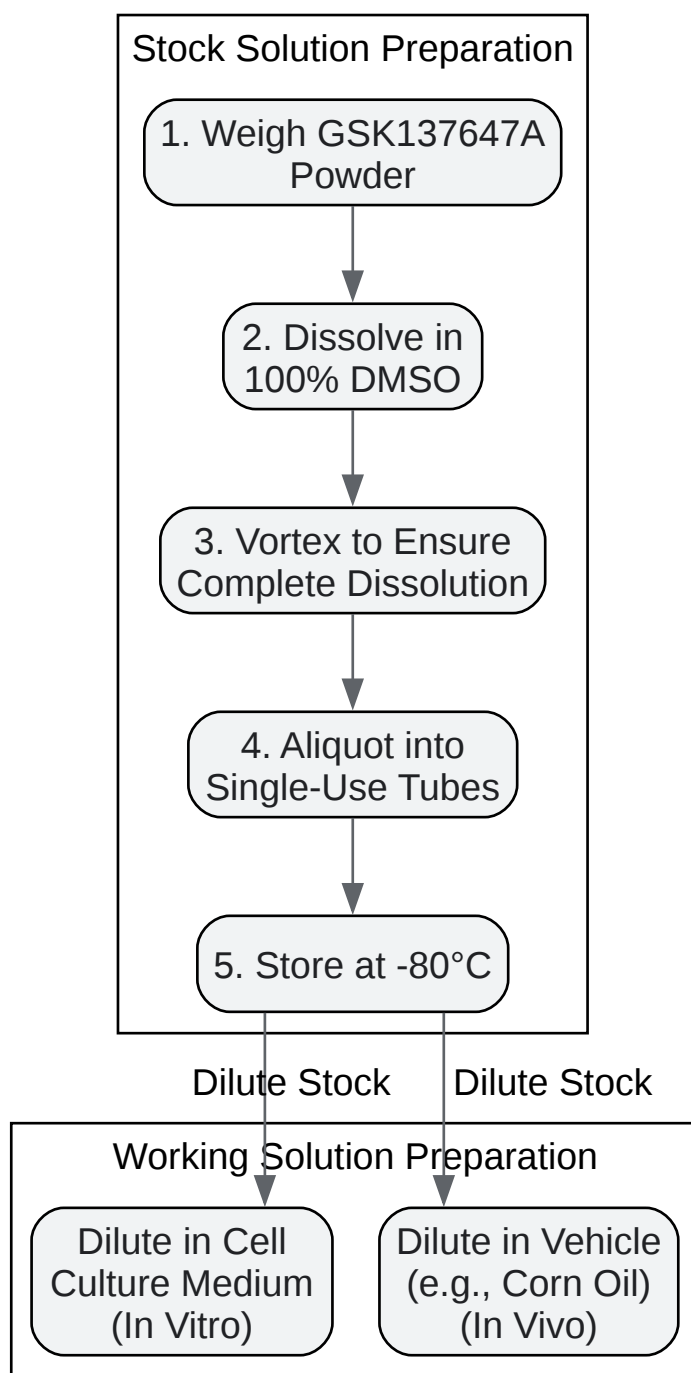
- Prepare the working solution: Add the calculated volume of the stock solution (10 μ L) to the final volume of cell culture medium (10 mL). Mix thoroughly by gentle inversion or pipetting.

Important: The final concentration of DMSO in the cell culture medium should be kept low (typically <0.5%) to avoid solvent-induced toxicity.

For In Vivo Studies: For animal studies, the stock solution may need to be diluted in a vehicle suitable for injection, such as a mixture of DMSO, PEG300, Tween 80, and water, or corn oil.^[1]
^[6]

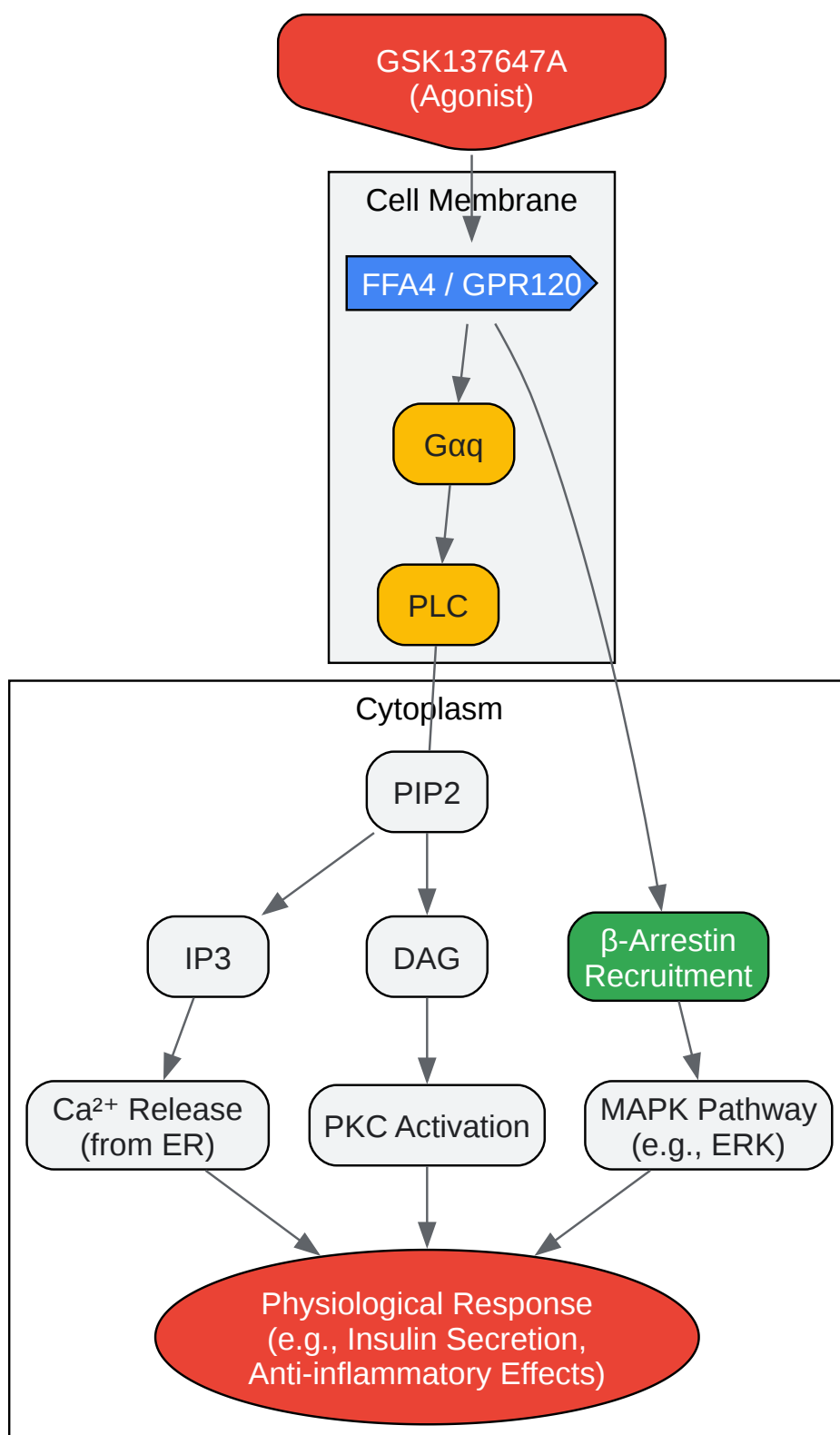
- Formulation Example (for injection): A clear solution can be prepared by sequentially adding and mixing the following components: 5% DMSO, 40% PEG300, 5% Tween 80, and 50% ddH₂O.^[6]
- Dilution: The concentrated DMSO stock is first diluted in the PEG300, followed by the addition of Tween 80 and finally water.^[6] The mixed solution should be prepared fresh for immediate use.^[6]

Diagrams



[Click to download full resolution via product page](#)

Caption: Experimental workflow for preparing **GSK137647A** solutions.



[Click to download full resolution via product page](#)

Caption: Simplified FFA4/GPR120 signaling pathway activated by **GSK137647A**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- [2. medkoo.com](https://www.medkoo.com) [[medkoo.com](https://www.medkoo.com)]
- [3. Identification of diarylsulfonamides as agonists of the free fatty acid receptor 4 \(FFA4/GPR120\) - PubMed](#) [pubmed.ncbi.nlm.nih.gov]
- [4. caymanchem.com](https://www.caymanchem.com) [[caymanchem.com](https://www.caymanchem.com)]
- [5. GPR120/FFAR4 Pharmacology: Focus on Agonists in Type 2 Diabetes Mellitus Drug Discovery - PMC](#) [pmc.ncbi.nlm.nih.gov]
- [6. selleckchem.com](https://www.selleckchem.com) [[selleckchem.com](https://www.selleckchem.com)]
- To cite this document: BenchChem. [Application Notes and Protocols: Preparation of GSK137647A Stock Solutions]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15568900/docs#application-notes-and-protocols-preparation-of-gsk137647a-stock-solutions>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)